

(1-Adamantylthio)acetic Acid: A Versatile Scaffold in Chemical and Pharmaceutical Research

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Compound of Interest

Compound Name: (1-Adamantylthio)acetic acid

Cat. No.: B187780

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(1-Adamantylthio)acetic acid is a sulfur-containing derivative of adamantane, a rigid and lipophilic cage-like hydrocarbon. This compound serves as a valuable building block in medicinal chemistry and materials science. The incorporation of the adamantyl group can enhance the pharmacokinetic properties of therapeutic agents, such as increasing their bioavailability and metabolic stability. This application note provides an overview of the synthesis of **(1-Adamantylthio)acetic acid** and highlights its potential applications, supported by detailed experimental protocols.

Physicochemical Properties

A summary of the key physicochemical properties of **(1-Adamantylthio)acetic acid** is presented in the table below.

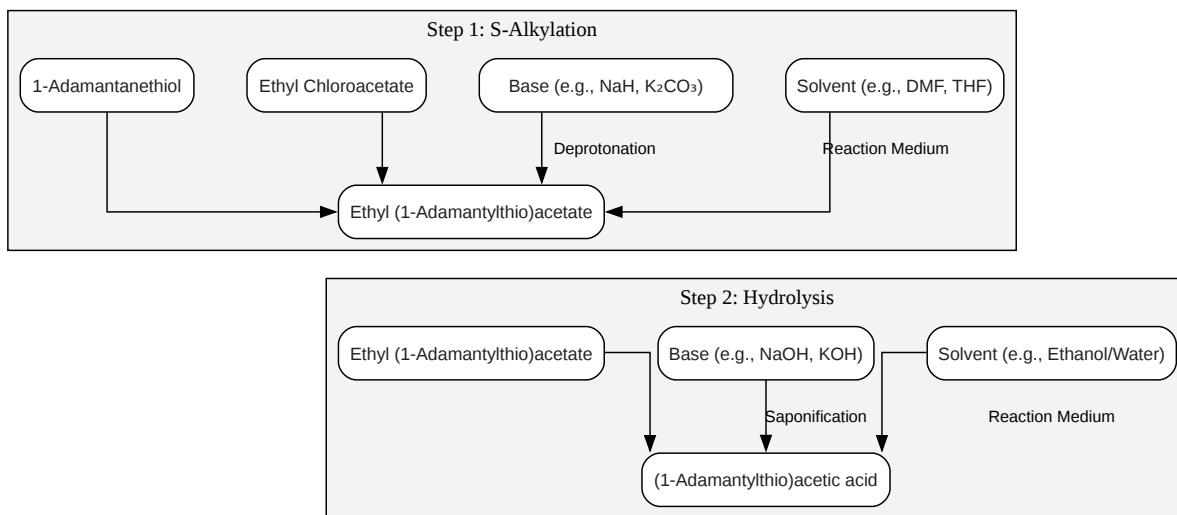
Property	Value	Reference
CAS Number	95769-28-1	[1]
Molecular Formula	C ₁₂ H ₁₈ O ₂ S	[1]
Molecular Weight	226.34 g/mol	[1]
Melting Point	68-70 °C	
Boiling Point	370.2 ± 25.0 °C (Predicted)	
Density	1.24 ± 0.1 g/cm ³ (Predicted)	
pKa	3.82 ± 0.10 (Predicted)	

Experimental Protocols

Synthesis of (1-Adamantylthio)acetic Acid

A common and effective method for the synthesis of **(1-Adamantylthio)acetic acid** involves the nucleophilic substitution reaction between 1-adamantanethiol and an ester of chloroacetic acid, followed by hydrolysis.

Workflow for the Synthesis of (1-Adamantylthio)acetic Acid

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Caption: Workflow diagram illustrating the two-step synthesis of **(1-Adamantylthio)acetic acid**.

Materials:

- 1-Adamantanethiol
- Ethyl chloroacetate
- Sodium hydride (NaH) or Potassium carbonate (K₂CO₃)
- Anhydrous N,N-Dimethylformamide (DMF) or Tetrahydrofuran (THF)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)

- Ethanol
- Deionized water
- Diethyl ether
- Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

Step 1: Synthesis of Ethyl (1-Adamantylthio)acetate

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-adamantanethiol (1 equivalent) in anhydrous DMF.
- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium hydride (1.1 equivalents) portion-wise to the solution. Allow the reaction to stir at 0 °C for 30 minutes.
- Add ethyl chloroacetate (1.1 equivalents) dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding deionized water.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to obtain the crude ethyl (1-adamantylthio)acetate.
- Purify the crude product by column chromatography on silica gel.

Step 2: Hydrolysis to **(1-Adamantylthio)acetic Acid**

- Dissolve the purified ethyl (1-adamantylthio)acetate (1 equivalent) in a mixture of ethanol and water (e.g., 3:1 v/v).
- Add sodium hydroxide (2-3 equivalents) to the solution.
- Heat the mixture to reflux and stir for 2-4 hours, monitoring the reaction by TLC.
- After completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Dilute the remaining aqueous solution with water and wash with diethyl ether to remove any unreacted starting material.
- Cool the aqueous layer in an ice bath and acidify to pH 2-3 with concentrated HCl.
- The product will precipitate as a white solid.
- Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum to yield **(1-Adamantylthio)acetic acid**.

Potential Applications in Research

Adamantane derivatives are widely recognized in medicinal chemistry for their ability to serve as rigid, lipophilic scaffolds that can improve the pharmacokinetic properties of drug candidates.^{[2][3]} The adamantane moiety can enhance a molecule's ability to cross biological membranes, increase its metabolic stability, and provide a three-dimensional structure for precise interaction with biological targets.^{[4][5]}

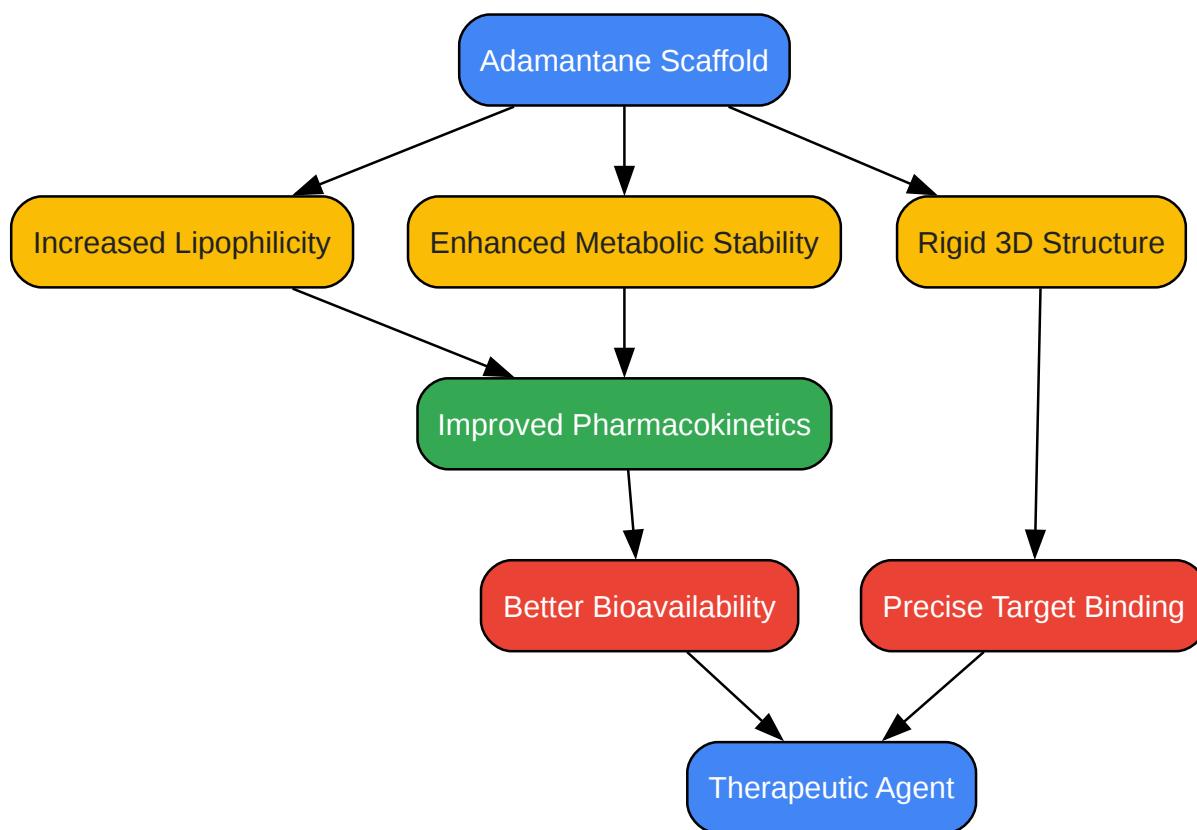
While specific biological activity for **(1-Adamantylthio)acetic acid** is not extensively documented in publicly available literature, its structural features suggest potential applications in several areas of drug discovery and development:

- Enzyme Inhibition: The carboxylic acid functionality can act as a key binding group in the active site of various enzymes. The adamantyl group can provide hydrophobic interactions, potentially leading to the development of potent and selective enzyme inhibitors.^[6]
- Antiviral Agents: Adamantane derivatives, such as amantadine, have a history of use as antiviral drugs.^[6] **(1-Adamantylthio)acetic acid** could serve as a starting point for the

synthesis of novel antiviral compounds.

- Anti-inflammatory Agents: The general class of aryl and alkyl acetic acid derivatives has been explored for anti-inflammatory properties. Further derivatization of **(1-Adamantylthio)acetic acid** could lead to new anti-inflammatory drug candidates.

Logical Relationship of Adamantane in Drug Discovery



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Caption: The role of the adamantane scaffold in improving drug properties.

Researchers and drug development professionals can utilize **(1-Adamantylthio)acetic acid** as a versatile intermediate for the synthesis of a library of compounds to be screened for various biological activities. The protocols provided herein offer a solid foundation for the preparation of this valuable chemical entity.

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